

An In-depth Technical Guide to the Safe Handling of 1-Hexanol-d5

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Compound of Interest

Compound Name: 1-Hexanol-d5

CAS No.: 64118-18-9

Cat. No.: B1147734

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For Researchers, Scientists, and Drug Development Professionals

Introduction: Understanding 1-Hexanol-d5

1-Hexanol-d5 is the deuterium-labeled form of 1-Hexanol, a six-carbon primary alcohol.[1] In advanced research, particularly in drug development and metabolic studies, deuterated compounds like **1-Hexanol-d5** serve as invaluable tools. They are primarily used as internal standards for quantitative analysis by Nuclear Magnetic Resonance (NMR) or Mass Spectrometry (GC-MS, LC-MS) and as tracers to elucidate metabolic pathways.[1] The substitution of five hydrogen atoms with deuterium minimally alters the macroscopic physical and chemical properties; therefore, the toxicological and hazard profiles are considered analogous to its non-labeled counterpart, 1-Hexanol.[2] However, the primary value of this compound lies in its isotopic purity. Consequently, handling protocols must be rigorous not only to mitigate conventional chemical hazards but also to prevent isotopic dilution from atmospheric moisture or other proton sources.

Section 1: Core Hazard Identification and Classification

1-Hexanol-d5, like its non-deuterated analogue, is classified as a hazardous substance under the Globally Harmonized System (GHS). It is a flammable liquid and vapor that is harmful if swallowed or in contact with skin and causes serious eye irritation.[3][4][5]

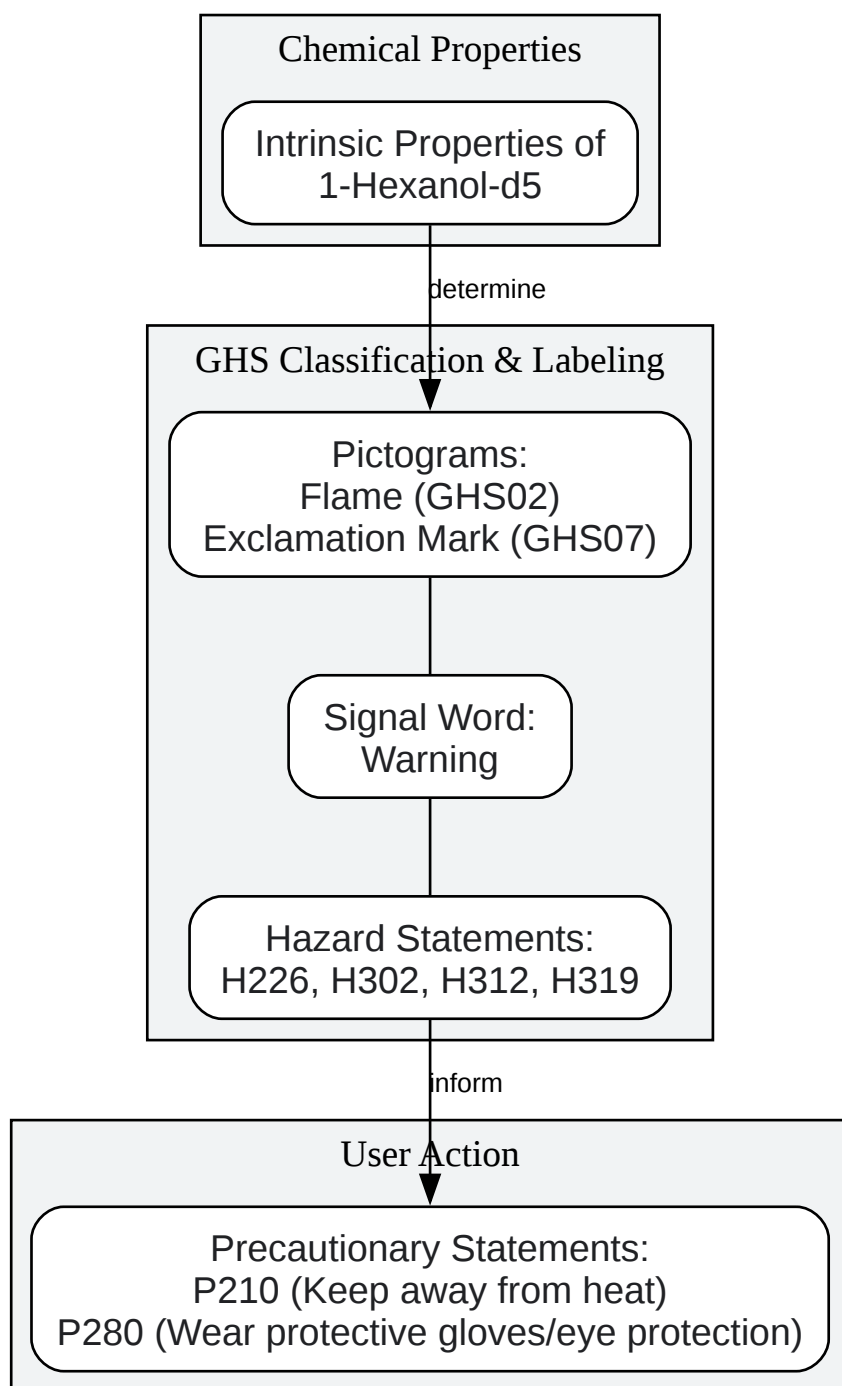
GHS Hazard Profile

The following table summarizes the GHS classification for 1-Hexanol, which should be applied to **1-Hexanol-d5**.

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor[3]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[4][6]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[3]
Serious Eye Damage/Irritation	Category 2A/2	H319: Causes serious eye irritation[3][4]
Skin Corrosion/Irritation	Category 3	H316: Causes mild skin irritation[6]

Hazard Communication Workflow

The causality of hazard communication flows from the intrinsic properties of the chemical to the visual and textual warnings designed to ensure user safety.



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Caption: GHS Hazard Communication Flow for **1-Hexanol-d5**.

Section 2: Physical and Chemical Properties

The physical properties of **1-Hexanol-d5** are nearly identical to those of 1-Hexanol. These properties are critical for designing experiments, understanding its behavior in various solvents, and planning for safe storage and handling.

Property	Value	Source
Chemical Formula	C ₆ H ₉ D ₅ O	
Molecular Weight	~107.21 g/mol	
Appearance	Colorless liquid with a characteristic sweet odor	[7][8]
Boiling Point	157°C (314.8°F)	[7]
Melting Point	-44.6°C (-48.3°F)	[7][8]
Flash Point	60 - 63°C (140 - 149°F)	[3][6]
Density	0.814 - 0.82 g/cm ³ at 20°C	[3]
Solubility in Water	Slightly soluble (0.59 g/100ml at 20°C)	[2][7]
Vapor Density	3.52 (Air = 1)	[7]
Autoignition Temperature	~290 - 304°C (554 - 580°F)	[3][6]

Section 3: Toxicological Profile

The toxicological data for 1-Hexanol serves as the basis for the hazard assessment of **1-Hexanol-d5**. The primary routes of exposure are ingestion, skin contact, and eye contact.

- Acute Oral Toxicity: Harmful if swallowed. Ingestion can cause a burning sensation.[7]
- Acute Dermal Toxicity: Harmful in contact with skin.[3]
- Eye Irritation: Causes serious eye irritation, characterized by redness and pain.[7]
- Skin Irritation: May cause mild skin irritation or dryness upon prolonged contact.[6][7]
- Inhalation: Inhalation of vapors may cause coughing and a sore throat.[7]

Route	Species	Test	Result	Source
Oral	Rat	LD50	720 mg/kg	[3]
Dermal	Rabbit	LD50	>1000-2000 mg/kg	[9]

Section 4: Protocol for Safe Handling, Storage, and Use

This section provides a detailed protocol designed for a research environment, emphasizing the dual objectives of chemical safety and isotopic purity.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle **1-Hexanol-d5** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[4][10]
- Eye Protection: Wear chemical safety goggles or a face shield.[7]
- Hand Protection: Use chemically resistant gloves (e.g., nitrile).
- Skin Protection: Wear a lab coat. Ensure exposed skin is minimized.[9]
- Static Discharge: The substance is a flammable liquid.[4] Ground and bond containers and receiving equipment, and use non-sparking tools to prevent ignition from static discharge.[5][9]

Storage Protocol

- Temperature: Store in a cool, dry, well-ventilated place, away from heat, sparks, and open flames.[5] A recommended storage temperature is 4°C.[4]
- Container: Keep the container tightly closed to prevent both evaporation and moisture absorption.[4][5]

- Incompatibilities: Store separately from strong oxidizing agents.[7][10]
- Inert Atmosphere: For long-term storage and to preserve isotopic purity, storing under an inert atmosphere (e.g., argon or dry nitrogen) is best practice.[11]

Experimental Workflow: Sample Preparation (NMR/MS)

The primary challenge when working with deuterated solvents is preventing contamination from atmospheric water (H₂O).[12] This protocol ensures sample integrity.

- Glassware Preparation:
 - Rationale: Standard glassware surfaces are covered with a film of adsorbed water that will readily exchange protons for deuterium, degrading the isotopic purity of the sample.
 - Procedure: Dry all glassware (NMR tubes, vials, pipettes) in an oven at 150°C for at least 4 hours (overnight is preferable).[12] Allow to cool in a desiccator immediately before use.
- Inert Atmosphere Transfer:
 - Rationale: The laboratory atmosphere is a significant source of moisture.
 - Procedure: Perform all transfers of **1-Hexanol-d5** within a glove box or glove bag under a dry, inert atmosphere (argon or nitrogen). If a glove box is unavailable, use a Schlenk line or similar apparatus to maintain an inert atmosphere over the solvent.
- Sample Handling:
 - Rationale: Minimizing headspace and exposure time reduces the opportunity for contamination.
 - Procedure: Use single-use ampoules when possible to guarantee purity for critical applications.[11] If using a septum-sealed bottle, employ proper syringe techniques, pre-flushing the syringe with inert gas.[13]
- Sealing and Storage:
 - Rationale: Proper sealing is critical to protect the sample until analysis.

- Procedure: Securely cap the NMR tube or vial immediately after preparation. For short-term storage before analysis, store upright in a refrigerator.[13]

Section 5: Emergency and First Aid Procedures

Rapid and correct response during an emergency is critical.

First Aid Measures

- Eye Contact: Immediately rinse cautiously with water for several minutes.[6] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[4][6]
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water. [6]
- Ingestion: Rinse mouth. Do NOT induce vomiting.[7] Call a POISON CENTER or physician if you feel unwell.[6]
- Inhalation: Move the victim to fresh air and keep at rest in a position comfortable for breathing.[6]

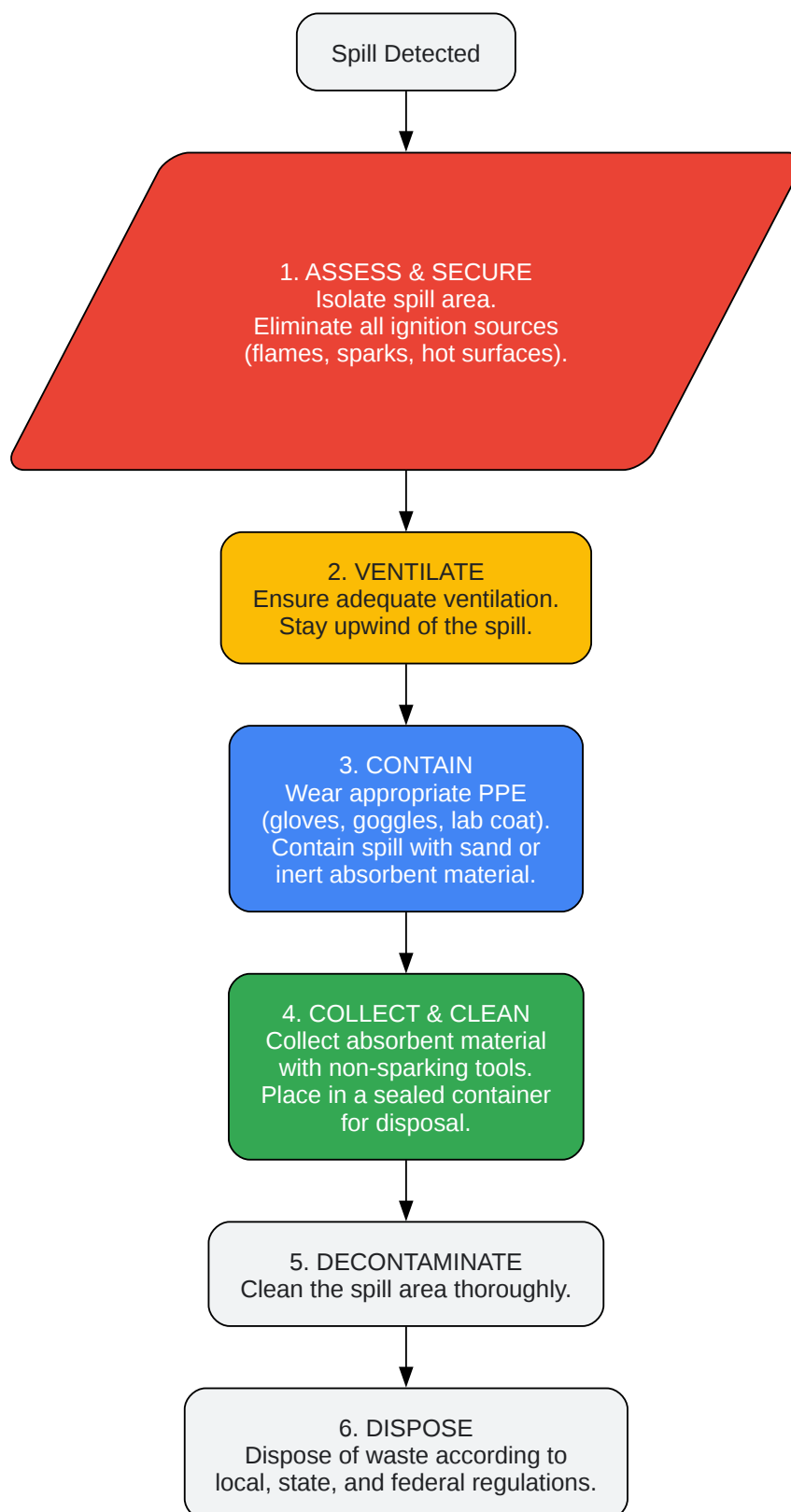
Fire-Fighting Measures

1-Hexanol-d5 is a combustible liquid.[7] Explosive vapor/air mixtures may form above its flash point of 63°C.[7][10]

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide.[3][7] Water spray can be used to cool containers but may be ineffective at extinguishing the fire itself.[8][10]
- Unsuitable Extinguishing Media: Do not use a full water jet, as it may spread the fire.[3]
- Hazards from Combustion: When heated to decomposition, it may emit toxic fumes.[6] Combustion produces carbon monoxide and carbon dioxide.[9]

Accidental Release and Spill Response Protocol

A systematic approach is required to safely manage a spill.



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